

Ethyl 3-Aminopropionate Hydrochloride: A Technical Guide to Safe Handling and Use

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Compound of Interest

Compound Name: *Ethyl 3-aminopropionate hydrochloride*

Cat. No.: *B555161*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety and handling considerations for **Ethyl 3-aminopropionate hydrochloride** (CAS No. 4244-84-2). The information is intended to support researchers, scientists, and drug development professionals in using this compound safely within a laboratory or manufacturing environment. All data is presented to be in compliance with established safety protocols and to provide a clear understanding of the potential hazards and mitigation strategies.

Chemical and Physical Properties

Ethyl 3-aminopropionate hydrochloride is a white to off-white crystalline powder.^{[1][2][3]} It is the hydrochloride salt of the ethyl ester of the non-essential amino acid β -alanine.^[4] Its hygroscopic nature necessitates storage in a dry, dark place with the container sealed to prevent moisture absorption.^{[1][5]} The compound is soluble in a variety of organic solvents including chloroform, dichloromethane, ethyl acetate, DMSO, and acetone, and is also soluble in water.^{[1][2][4][6][7]}


Property	Value	Source(s)
CAS Number	4244-84-2	[6][8][9][10][11]
Molecular Formula	C5H12ClNO2	[9][10][11][12][13]
Molecular Weight	153.61 g/mol	[4][5][9][10][12][13]
Appearance	White to off-white crystalline powder	[1][2][3][5]
Melting Point	67-70 °C (lit.)	[1][2][4][6][7]
Boiling Point	167.8°C at 760 mmHg	[3][14]
Solubility	Soluble in water, chloroform, dichloromethane, ethyl acetate, DMSO, acetone.	[1][2][4][6][7]
Storage Temperature	Room Temperature, sealed in dry, dark place.	[1][2][12]
Hygroscopicity	Hygroscopic	[1]

Hazard Identification and Classification

Ethyl 3-aminopropionate hydrochloride is classified as a hazardous substance. The GHS classification indicates that it can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[3][14]

Hazard Class	GHS Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation
Serious Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation

GHS Pictogram:

 alt text

Signal Word: Warning

Toxicological Information

While specific quantitative toxicity data such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) for **Ethyl 3-aminopropionate hydrochloride** are not readily available in public databases, the GHS hazard classifications are based on existing data or structural analogies that indicate potential for harm.^[6] The primary routes of exposure are inhalation, skin contact, and eye contact.

Experimental Protocols for Hazard Assessment

To determine the skin and eye irritation potential of a chemical like **Ethyl 3-aminopropionate hydrochloride**, standardized tests are typically employed. The following are brief descriptions of the relevant OECD (Organisation for Economic Co-operation and Development) test guidelines.

- OECD Test Guideline 404: Acute Dermal Irritation/Corrosion: This test involves the application of the test substance to the skin of a laboratory animal (historically, the albino rabbit). The site is observed for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after application. The severity of the reactions is scored to determine the level of irritation. In recent years, in vitro methods using reconstructed human epidermis (RhE) models are preferred to reduce animal testing.
- OECD Test Guideline 405: Acute Eye Irritation/Corrosion: This guideline describes the procedure for assessing the potential of a substance to cause eye irritation or damage. A single dose of the substance is applied to one eye of an experimental animal, with the other eye serving as a control. The eyes are examined at specific intervals (1, 24, 48, and 72 hours) and scored for effects on the cornea, iris, and conjunctiva.^[15] Like skin irritation testing, there is a strong push towards validated in vitro alternatives.

Safe Handling and Personal Protective Equipment (PPE)

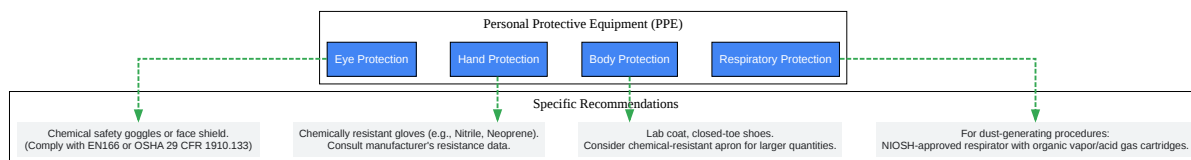
Adherence to proper handling procedures and the use of appropriate personal protective equipment are critical to minimizing exposure risk.

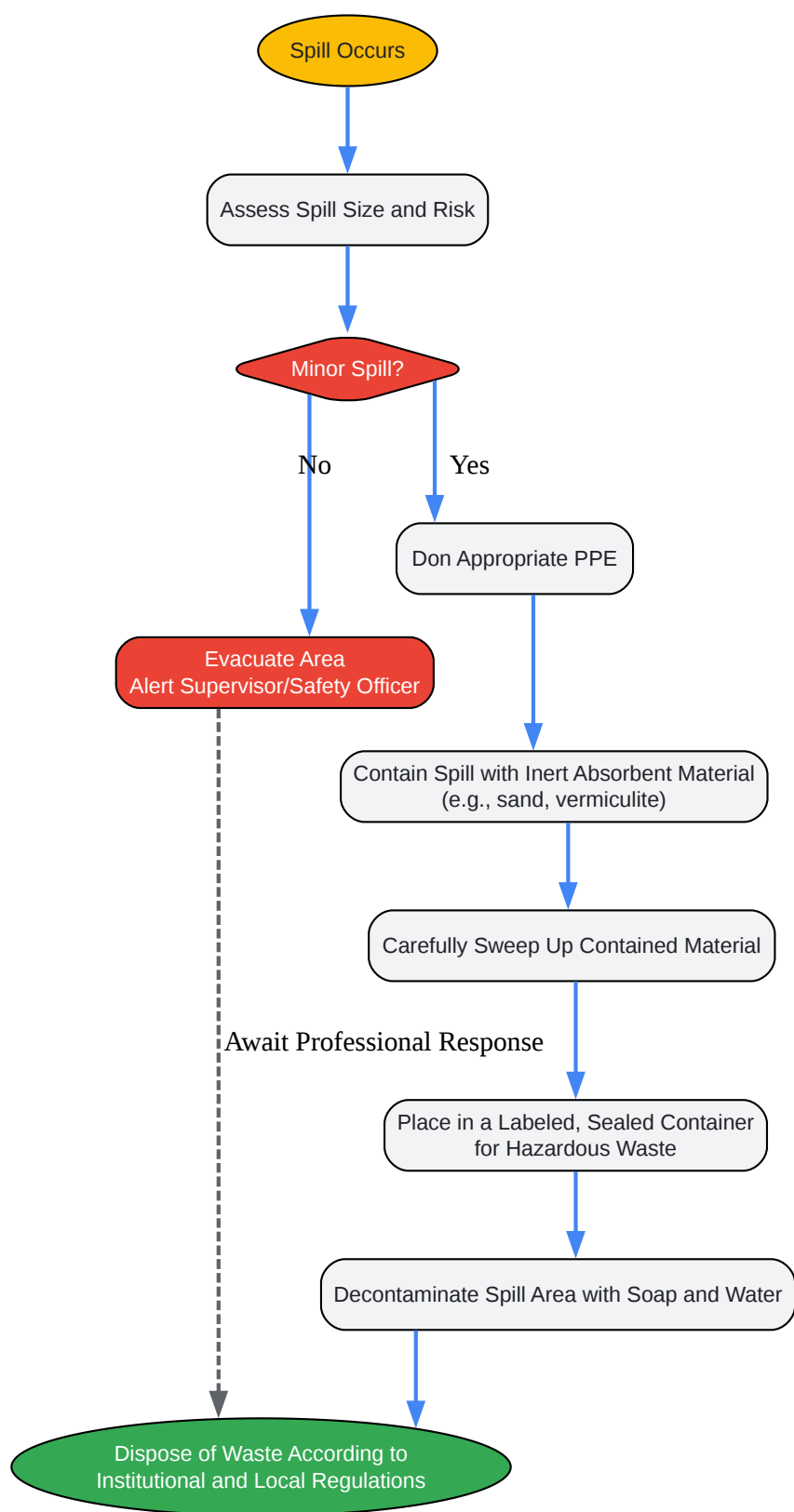
Engineering Controls

- Work should be conducted in a well-ventilated area.[\[3\]](#)[\[14\]](#)
- For procedures that may generate dust, a chemical fume hood should be used.

Personal Protective Equipment (PPE)

The following diagram outlines the recommended PPE for handling **Ethyl 3-aminopropionate hydrochloride**.





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- To cite this document: BenchChem. [Ethyl 3-Aminopropionate Hydrochloride: A Technical Guide to Safe Handling and Use]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b555161#ethyl-3-aminopropionate-hydrochloride-safety-and-handling]

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